

Physical properties like melting point and boiling point of pentamethylpiperidin-4-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,2,6,6-Pentamethylpiperidin-4-one

Cat. No.: B1347279

[Get Quote](#)

Technical Guide: Physicochemical Properties of Pentamethylpiperidin-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1,2,2,6,6-pentamethylpiperidin-4-one**, a key intermediate in the synthesis of pharmacologically significant molecules and light stabilizers. This document outlines its known physical constants, detailed experimental protocols for their determination, and a visualization of its synthesis pathway.

Core Physical Properties

The physical characteristics of a compound are crucial for its handling, formulation, and application in research and development. The table below summarizes the key physical properties of **1,2,2,6,6-pentamethylpiperidin-4-one**.

Property	Value	Source
Molecular Formula	$C_{10}H_{19}NO$	
Molecular Weight	169.26 g/mol	
Boiling Point	230-231 °C (at standard pressure)	[1]
Melting Point	Not available	[2]
Density	0.949 g/mL (at 25 °C)	[1]
Refractive Index	$n_{20/D}$ 1.476	

Note on Melting Point: Extensive literature searches did not yield a specific melting point for **1,2,2,6,6-pentamethylpiperidin-4-one**. Some sources explicitly state the melting point as not applicable, which may suggest that the compound exists as a liquid at or near room temperature under standard conditions.[\[2\]](#)

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. Below are detailed methodologies for the key experiments cited.

Determination of Boiling Point (Distillation Method)

The boiling point of **1,2,2,6,6-pentamethylpiperidin-4-one** can be accurately determined using a standard distillation apparatus.

Apparatus:

- Round-bottom flask (50 mL)
- Distillation head
- Condenser
- Receiving flask

- Thermometer (calibrated)
- Heating mantle
- Boiling chips
- Clamps and stands

Procedure:

- Assemble the distillation apparatus, ensuring all joints are securely clamped.
- Place approximately 20 mL of **1,2,2,6,6-pentamethylpiperidin-4-one** and a few boiling chips into the round-bottom flask.
- Position the thermometer in the distillation head such that the top of the mercury bulb is level with the bottom of the side arm leading to the condenser.
- Begin circulating cold water through the condenser.
- Gently heat the flask using the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature represents the boiling point of the substance.
- Record the ambient atmospheric pressure, as boiling point is pressure-dependent.

Synthesis Workflow

1,2,2,6,6-Pentamethyl-4-piperidone is synthesized from 2,2,6,6-tetramethyl piperidone. The following diagram illustrates the experimental workflow for this synthesis.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Physical properties like melting point and boiling point of pentamethylpiperidin-4-one]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1347279#physical-properties-like-melting-point-and-boiling-point-of-pentamethylpiperidin-4-one\]](https://www.benchchem.com/product/b1347279#physical-properties-like-melting-point-and-boiling-point-of-pentamethylpiperidin-4-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com